

Personal protective equipment for handling Tranilast sodium

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Compound of Interest

Compound Name: *Tranilast sodium*

Cat. No.: *B1139417*

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Essential Safety and Handling Guide for Tranilast Sodium

This guide provides comprehensive, procedural information for the safe handling, storage, and disposal of **Tranilast sodium**, tailored for researchers, scientists, and drug development professionals. Following these protocols is essential for minimizing exposure risks and ensuring a safe laboratory environment.

Hazard Identification and Safety Summary

Tranilast sodium is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] It is crucial to handle this compound with appropriate care to avoid ingestion, inhalation, and contact with skin or eyes.[2] Engineering controls, personal protective equipment, and proper hygiene are the primary means of controlling exposure.[3]

The following table summarizes the essential personal protective equipment (PPE) and immediate actions required for handling **Tranilast sodium** in various situations.

Situation	Required Action & Personal Protective Equipment (PPE)
Routine Handling & Weighing	Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood.[2] Gloves: Chemical-resistant gloves (e.g., nitrile).[2][3] Eye Protection: Safety glasses or goggles.[2][3] Body Protection: Laboratory coat.[2][3] Respiratory: For fine powders or when dust formation is likely, a NIOSH/MSHA-approved respirator is recommended.[2]
Accidental Release (Spill)	PPE: Full PPE as for routine handling.[1] Procedure: Evacuate non-essential personnel.[3] Prevent dust generation.[3] Collect spilled material using a damp cloth or a filtered vacuum.[3] Place in a suitable, sealed container for disposal.[2][3] Wash the spill area thoroughly.
Fire	Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[1][2][3] Firefighter PPE: Wear self-contained breathing apparatus and full protective clothing.[1][3]
First Aid: Eye Contact	Immediate Action: Remove contact lenses if present. Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids apart.[1][4] Medical Attention: Seek prompt medical attention.
First Aid: Skin Contact	Immediate Action: Remove contaminated clothing.[1] Rinse skin thoroughly with plenty of soap and water.[1][4] Medical Attention: Call a physician if irritation persists.[2]
First Aid: Inhalation	Immediate Action: Move the person to fresh air.[1][4] If breathing is difficult, provide respiratory support.[1] Avoid mouth-to-mouth resuscitation.

[1] Medical Attention: Seek immediate medical attention.[3]

First Aid: Ingestion

Immediate Action: Do NOT induce vomiting.[1]

[4] Rinse mouth with water.[1][5] Medical Attention: Call a physician or Poison Control Center immediately.[1][5]

Operational Plan: Standard Handling Protocol

Adherence to a standardized workflow is critical for safety. The following step-by-step protocol outlines the procedure for routine handling of **Tranilast sodium** powder.

1. Preparation and Pre-Handling:

- Ensure the work area, specifically a certified chemical fume hood, is clean and uncluttered.
- Verify that an eyewash station and safety shower are accessible and operational.[1]
- Gather all necessary equipment: spatulas, weigh boats, containers, and solvents.
- Don the required PPE: laboratory coat, safety goggles, and chemical-resistant gloves.

2. Weighing and Aliquoting:

- Perform all manipulations of the powder within the chemical fume hood to minimize inhalation risk.[6]
- Handle the container carefully to avoid generating dust.
- Use a dedicated spatula to transfer the desired amount of **Tranilast sodium** to a weigh boat.
- Close the primary container tightly immediately after use.[2]

3. Solubilization:

- **Tranilast sodium** is soluble in DMSO.[7][8]
- Add the desired solvent to the vessel containing the weighed powder.
- Ensure the solution is fully dissolved before use. Solutions can typically be stored at -20°C for up to one month.[7][9]

4. Post-Handling and Cleanup:

- Decontaminate all surfaces and equipment used.

- Dispose of all contaminated disposable materials (e.g., weigh boats, gloves) as hazardous waste according to institutional guidelines.
- Remove PPE in the correct order to avoid self-contamination.
- Wash hands thoroughly with soap and water after removing gloves.[1][5]

5. Storage:

- Store **Tranilast sodium** powder in a tightly sealed container in a cool, well-ventilated area, away from strong acids, alkalis, and oxidizing agents.[1][2]
- Recommended storage temperature for the powder is -20°C.[1][8][9]

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Diagram 1: Standard procedure for handling **Tranilast Sodium**.

Emergency and Disposal Plans

Immediate and correct response to emergencies is vital. All personnel must be familiar with these procedures.

Emergency Response Protocol

1. Spill Response:

- Assess: Determine the size and nature of the spill.
- Evacuate: Alert others and evacuate the immediate area if necessary.[1]
- Contain: Prevent the spill from spreading. For powders, avoid creating dust.[3]
- Clean: Wearing full PPE, cover the spill with an absorbent material.[1] Collect the material with spark-resistant tools and place it into a labeled, sealed container for hazardous waste disposal.[10]
- Decontaminate: Clean the spill area thoroughly with soap and water.

2. Personal Exposure Response:

- Eye Contact: Immediately use the nearest eyewash station to flush eyes for at least 15 minutes. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and wash the affected area with large amounts of soap and water.[1] Seek medical attention if symptoms develop.
- Inhalation: Move to fresh air immediately.[1] Seek medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting.[1] Seek immediate medical attention.

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Diagram 2: Logical workflow for emergency response.

Disposal Plan

Proper disposal is necessary to mitigate environmental hazards, as **Tranilast sodium** is very toxic to aquatic life.^[1]

1. Waste Collection:

- All materials contaminated with **Tranilast sodium**, including gloves, weigh boats, pipette tips, and excess material, must be collected as chemical hazardous waste.
- Collect waste in a clearly labeled, sealed, and compatible container.^[2]

2. Disposal Procedure:

- Do not dispose of **Tranilast sodium** down the drain or in regular trash.^[1]

- Follow all local, state, and federal regulations for the disposal of hazardous waste.[5]
- Arrange for pickup by your institution's certified hazardous waste management provider.
- For unused or expired product, dispose of the contents and container at an approved waste disposal plant.[1] If a take-back program is unavailable, mix the material with an inert substance like cat litter or dirt, place it in a sealed plastic bag, and dispose of it in the trash, ensuring all personal information is removed from the original container.[11]

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References

- 1. Tranilast (SB 252218)|53902-12-8|MSDS [dcchemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. cdn.pfizer.com [cdn.pfizer.com]
- 4. chemistry.ucmerced.edu [chemistry.ucmerced.edu]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. ehs.stonybrook.edu [ehs.stonybrook.edu]
- 7. Tranilast | TRPV2 channel inhibitor | Hello Bio [hellobio.com]
- 8. apexbt.com [apexbt.com]
- 9. glpbio.com [glpbio.com]
- 10. ehs.princeton.edu [ehs.princeton.edu]
- 11. Drug Disposal: Dispose "Non-Flush List" Medicine in Trash | FDA [fda.gov]
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